Synthesis of N'-Formylnicotinic Acid Hydrazide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N'-formylnicotinic acid hydrazide*
Cat. No.:	*B8531044*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the primary synthesis pathways for **N'-formylnicotinic acid hydrazide**, a compound of interest in medicinal chemistry and drug development. The guide provides a comparative analysis of the synthesis routes, detailed experimental protocols, and the logical workflows involved in its preparation.

Introduction

N'-formylnicotinic acid hydrazide is a derivative of nicotinic acid, also known as niacin or vitamin B3. The introduction of a formyl group to the hydrazide moiety can significantly alter its physicochemical and biological properties, making it a valuable target for research and development. This guide outlines two principal pathways for its synthesis, starting from readily available precursors.

Core Synthesis Pathways

The synthesis of **N'-formylnicotinic acid hydrazide** primarily involves two stages: the formation of the intermediate, nicotinic acid hydrazide, followed by its formylation. Two common routes to the hydrazide intermediate are presented below.

© 2026 BenchChem. All rights reserved.

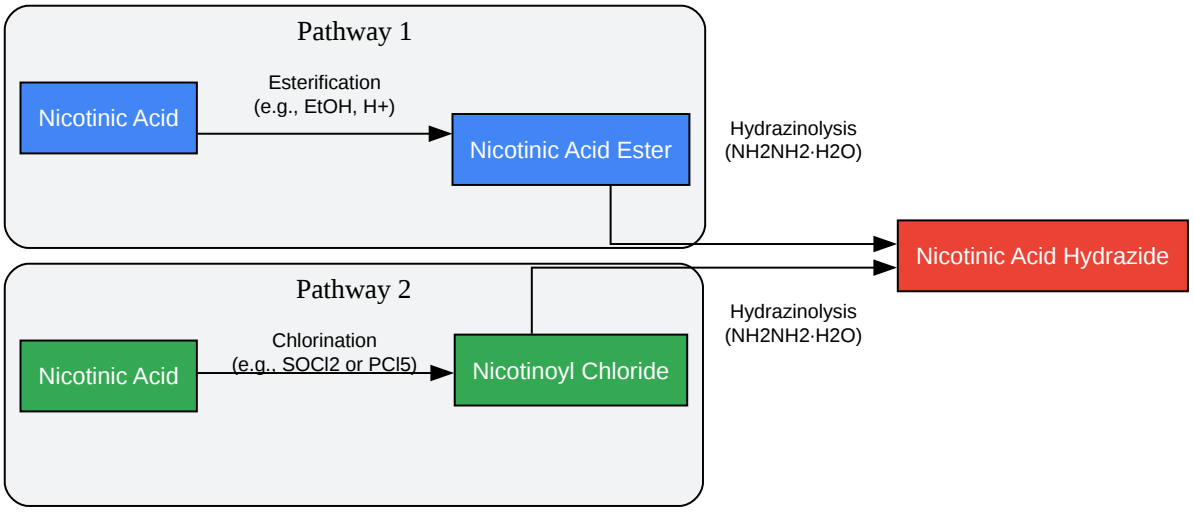
Pathway 1: From Nicotinic Acid Ester

This pathway involves the esterification of nicotinic acid followed by hydrazinolysis of the resulting ester to yield nicotinic acid hydrazide. This intermediate is then formylated.

Pathway 2: From Nicotinic Acid Chloride

Alternatively, nicotinic acid can be converted to its more reactive acid chloride derivative. This is subsequently reacted with hydrazine hydrate to form nicotinic acid hydrazide, which is then formylated.

The following diagram illustrates these two initial pathways leading to the common intermediate, nicotinic acid hydrazide.



Click to download full resolution via product page

Diagram 1: Synthesis Routes to Nicotinic Acid Hydrazide.

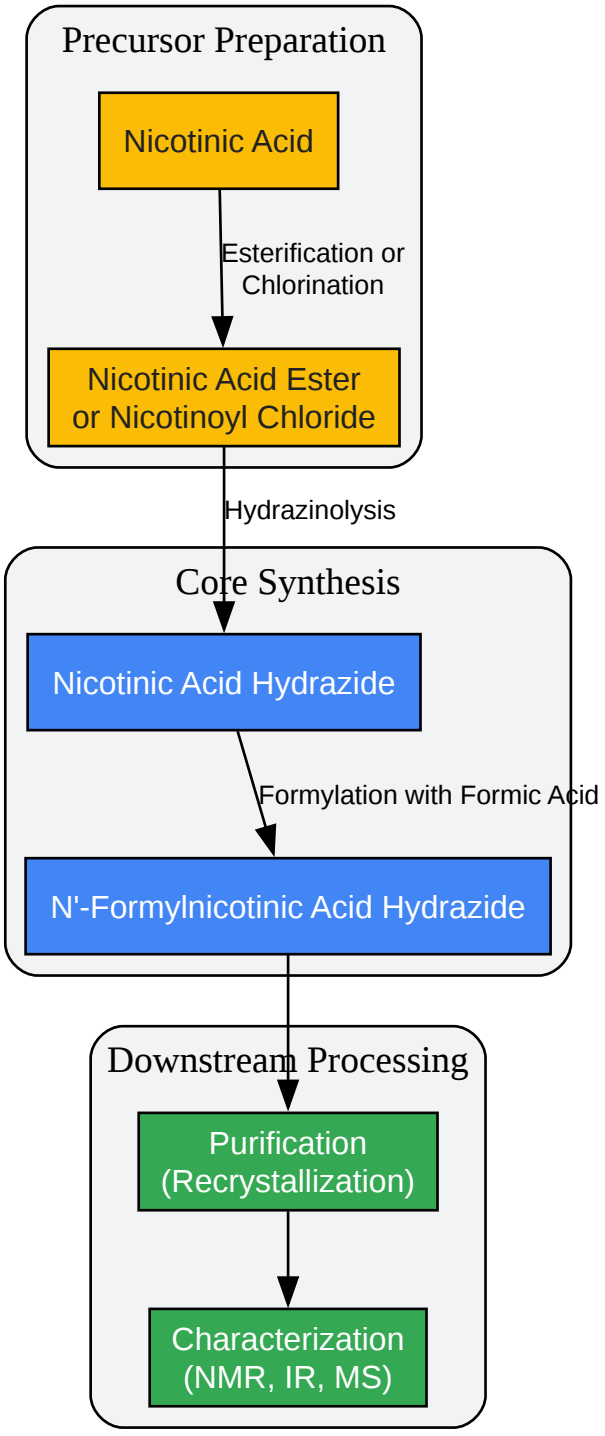
Final Formylation Step

The crucial step to obtain the target compound is the formylation of nicotinic acid hydrazide. Based on the reactivity of hydrazides, a direct reaction with formic acid is a feasible and

© 2026 BenchChem. All rights reserved.

efficient method.[1][2]

The overall experimental workflow, from the precursors to the final product, is depicted in the following diagram.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Diagram 2: Overall Experimental Workflow.

Data Presentation

The following table summarizes the quantitative data for the key steps in the synthesis of **N'-formylnicotinic acid hydrazide**.

Step	Starting Material	Key Reagents	Solvent	Reaction Conditions	Typical Yield
Esterification	Nicotinic Acid	Ethanol, Sulfuric Acid	Ethanol	Reflux, 8 hours	85-95%
Hydrazinolysis of Ester	Ethyl Nicotinate	Hydrazine Hydrate	Ethanol	Reflux, 4 hours	90-98%
Chlorination	Nicotinic Acid	Thionyl Chloride or Phosphorus Pentachloride	Toluene (or neat)	Reflux, 2 hours	>90%
Hydrazinolysis of Acid Chloride	Nicotinoyl Chloride	Hydrazine Hydrate	Dichloromethane	0°C to Room Temp, 2 hours	85-95%
Formylation	Nicotinic Acid Hydrazide	Formic Acid	Formic Acid	Room Temperature, 1-3 hours	>90% (based on similar reactions)

Experimental Protocols

Protocol 1: Synthesis of Ethyl Nicotinate (Esterification)

- To a solution of nicotinic acid (12.3 g, 0.1 mol) in absolute ethanol (100 mL), slowly add concentrated sulfuric acid (5 mL) while cooling in an ice bath.
- Reflux the mixture for 8 hours.
- Cool the reaction mixture and neutralize with a saturated solution of sodium bicarbonate.

© 2026 BenchChem. All rights reserved.

- Extract the product with ethyl acetate (3 x 50 mL).
- Dry the combined organic layers over anhydrous sodium sulfate and concentrate under reduced pressure to obtain ethyl nicotinate as an oil.

Protocol 2: Synthesis of Nicotinic Acid Hydrazide from Ethyl Nicotinate

- Dissolve ethyl nicotinate (15.1 g, 0.1 mol) in ethanol (100 mL).
- Add hydrazine hydrate (80%, 12.5 mL, 0.2 mol) to the solution.
- Reflux the mixture for 4 hours.
- Cool the reaction mixture to room temperature. The product will precipitate out of the solution.
- Filter the solid, wash with cold ethanol, and dry under vacuum to yield nicotinic acid hydrazide.

Protocol 3: Synthesis of Nicotinoyl Chloride

- To a flask containing nicotinic acid (12.3 g, 0.1 mol), add thionyl chloride (15 mL, 0.2 mol) dropwise at 0°C.
- Add a catalytic amount of dimethylformamide (DMF).
- Allow the reaction to warm to room temperature and then reflux for 2 hours.
- Remove the excess thionyl chloride by distillation under reduced pressure to obtain nicotinoyl chloride as a solid.

Protocol 4: Synthesis of Nicotinic Acid Hydrazide from Nicotinoyl Chloride

- Dissolve nicotinoyl chloride (14.1 g, 0.1 mol) in dichloromethane (100 mL) and cool to 0°C.

© 2026 BenchChem. All rights reserved.

- Slowly add a solution of hydrazine hydrate (80%, 12.5 mL, 0.2 mol) in dichloromethane (50 mL).
- Stir the reaction mixture at 0°C for 30 minutes and then at room temperature for 2 hours.
- Filter the resulting precipitate, wash with water and then with cold ethanol.
- Dry the solid under vacuum to yield nicotinic acid hydrazide.

Protocol 5: Synthesis of N'-Formylnicotinic Acid Hydrazide (Formylation)

- Dissolve nicotinic acid hydrazide (13.7 g, 0.1 mol) in formic acid (50 mL) at room temperature.
- Stir the solution for 1-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into ice-cold water (200 mL).
- Collect the precipitated solid by filtration.
- Wash the solid with cold water and then with a small amount of cold ethanol.
- Recrystallize the crude product from ethanol or an ethanol/water mixture to obtain pure **N'-formylnicotinic acid hydrazide**.

Characterization of N'-Formylnicotinic Acid Hydrazide

The structure of the synthesized **N'-formylnicotinic acid hydrazide** can be confirmed by standard spectroscopic methods.

- ^{1}H NMR: Expected signals would include aromatic protons of the pyridine ring, two distinct NH protons, and a formyl proton.

© 2026 BenchChem. All rights reserved.

- ^{13}C NMR: Expected signals would include carbons of the pyridine ring, two carbonyl carbons (one from the nicotinoyl group and one from the formyl group).
- IR Spectroscopy: Characteristic absorption bands would be observed for N-H stretching, C=O stretching (amide I and formyl), and aromatic C-H and C=C stretching.
- Mass Spectrometry: The molecular ion peak corresponding to the molecular weight of **N'-formylnicotinic acid hydrazide** ($C_7H_7N_3O_2$) would be observed.

This technical guide provides a comprehensive overview of the synthesis of **N'-formylnicotinic acid hydrazide**, intended to be a valuable resource for researchers in the field of medicinal and organic chemistry. The provided protocols are based on established chemical principles and can be adapted and optimized for specific laboratory conditions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. cpb.pharm.or.jp [cpb.pharm.or.jp]
- 2. purechemistry.org [purechemistry.org]
- To cite this document: BenchChem. [Synthesis of N'-Formylnicotinic Acid Hydrazide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8531044/docs#synthesis-of-n-formylnicotinic-acid-hydrazide-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.